

Regulatory status and safety assessment of 1,4-Cyclohexanedimethanol, dibenzoate

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Compound of Interest

Compound Name: 1,4-Cyclohexanedimethanol,
dibenzoate

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An Objective Comparison Guide for Researchers, Scientists, and Drug Development Professionals on the Regulatory and Safety Landscape of **1,4-Cyclohexanedimethanol, dibenzoate**.

Introduction

1,4-Cyclohexanedimethanol, dibenzoate (CHDM-DB), a non-phthalate substance, serves as a solid plasticizer, binder, and modifier across a wide array of polymer applications.^{[1][2][3]} Its utility is noted in materials such as polyvinyl chloride (PVC), ethylene vinyl acetate (EVA), styrenics, polyvinyl acetate (PVAc), polyurethanes (PU), and polyesters.^{[1][3]} This guide provides a comprehensive overview of its regulatory standing, safety assessment, and a performance comparison against common alternative plasticizers, Diisononyl Phthalate (DINP) and Dioctyl Adipate (DOA). The information is intended to support formulation decisions and research endeavors.

Regulatory Status

The regulatory status of **1,4-Cyclohexanedimethanol, dibenzoate** varies by region, reflecting different legislative frameworks. In the United States, it is listed on the Toxic Substances Control Act (TSCA) inventory and is approved by the Food and Drug Administration (FDA) for use as a component in adhesives intended for food contact applications.^{[1][4]}

In Europe, the substance is registered under REACH and is classified under the Regulation on Classification, Labelling and Packaging of substances and mixtures (CLP) as hazardous to the aquatic environment with long-lasting effects.^[4]^[5] In Australia, it is listed on the Australian Industrial Chemicals Introduction Scheme (AICIS).^[4] In New Zealand, while not approved for use as a standalone chemical, it can be a component in products covered by a group standard.^[4]

A summary of its regulatory standing is presented below.

Region/Authority	Regulation/Status	Details
USA (EPA/TSCA)	Toxic Substances Control Act (TSCA)	Listed on the TSCA Chemical Substance Inventory. ^[4]
USA (FDA)	21 CFR 175.105	Approved for use as a component of adhesives in food packaging. ^[1]
Europe (ECHA/REACH)	Registration, Evaluation, Authorisation and Restriction of Chemicals (REACH)	Has a REACH registration number: 01-0000016312-81. ^[5]
Europe (ECHA/CLP)	Classification, Labelling and Packaging (CLP)	Classified as Aquatic Chronic 4 (H413): May cause long lasting harmful effects to aquatic life. ^[4] ^[5]
Australia (AICIS)	Australian Inventory of Industrial Chemicals (AICIS)	Listed on the inventory. ^[4]
New Zealand (EPA)	Hazardous Substances and New Organisms (HSNO) Act	Not individually approved, but may be used as a component within a group standard. ^[4]

Safety Assessment

The safety profile of **1,4-Cyclohexanedimethanol, dibenzoate** has been evaluated through various toxicological studies. It is not classified as a persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB) substance.^[6] The primary hazard

identified is its potential for long-lasting harmful effects on aquatic life.[4][5] Human health assessments on its precursor, 1,4-Cyclohexanedimethanol, indicate a low potential for acute toxicity and skin irritation, although eye irritation was observed.[7] Safety data sheets for the dibenzoate ester recommend standard industrial hygiene practices, such as using personal protective equipment and ensuring adequate ventilation.[6][8]

Toxicological Data Summary

Endpoint	Result	Notes
Acute Oral Toxicity	LD50 >2000 mg/kg bw (rat)	Data for the precursor, 1,4-Cyclohexanedimethanol.[7] No specific data available for the dibenzoate ester.[9]
Skin Irritation/Corrosion	Non-irritating (rabbit)	Data for the precursor, 1,4-Cyclohexanedimethanol.[7]
Eye Irritation	Irritant effects observed (rabbit)	Data for the precursor, 1,4-Cyclohexanedimethanol.[7] SDS for the dibenzoate also notes potential for eye irritation.[8][9]
Aquatic Toxicity	H413: May cause long lasting harmful effects to aquatic life	GHS classification under European CLP regulation.[4][5]
PBT/vPvB Assessment	Not considered PBT or vPvB	Based on substance assessment.[6]

Performance Comparison with Alternatives

1,4-Cyclohexanedimethanol, dibenzoate is valued for its ability to enhance the physical properties of polymers. It is known to improve thermal stability, hardness, toughness, and strength.[3] When compared to alternatives like DINP (a phthalate plasticizer) and DOA (an adipate plasticizer), CHDM-DB is projected to offer excellent permanence due to low migration potential and high thermal stability, which is a characteristic trend for 1,4-Cyclohexanedimethanol-based diesters.[10]

Comparative Performance Data (Projected for PVC Formulations)

Performance Metric	1,4-Cyclohexanedimethanol, dibenzoate	Diisononyl Phthalate (DINP)	Dioctyl Adipate (DOA)
Plasticizer Type	Non-Phthalate, Solid Dibenzoate	Phthalate	Aliphatic Dicarboxylate (Adipate)
Thermal Stability	High	Moderate to High	Moderate
Migration Potential	Low	Low to Moderate	High
Plasticizing Efficiency	Good	Excellent	Excellent
Compatibility with PVC	Good	Excellent	Good

Note: Data for **1,4-Cyclohexanedimethanol, dibenzoate** is based on projections from studies on homologous series of 1,4-Cyclohexanedimethanol bis(aliphatic carboxylates).[\[10\]](#)

Experimental Protocols

The evaluation of plasticizer performance in polymer formulations relies on standardized testing methods to ensure comparability and reproducibility of results.

1. Tensile Properties Testing (ASTM D2284 / ISO 527-3)

This test is fundamental for assessing a plasticizer's efficiency in imparting flexibility and strength to a polymer.

- **Sample Preparation:** PVC formulations are prepared by molding them with varying concentrations of the plasticizer being evaluated. The samples, typically dumbbell-shaped, are then conditioned in a controlled environment.[\[11\]](#)
- **Testing Procedure:** The conditioned PVC samples are subjected to tensile stress in a universal testing machine until they fracture.[\[11\]](#)

- Key Parameters Measured:

- Tensile Strength: The maximum stress the material can withstand while being stretched.
- Elongation at Break: The percentage increase in length that the material undergoes before breaking.
- Modulus of Elasticity: A measure of the material's stiffness.[\[11\]](#)

2. Flexural Properties (ISO 178)

This method determines the bending characteristics of plastics.

- Testing Procedure: A sample is supported at two points and a load is applied to the center (3-point bending).
- Key Parameters Measured:
 - Flexural Strength: The material's ability to resist deformation under load.
 - Flexural Modulus: The ratio of stress to strain in flexural deformation.[\[12\]](#)

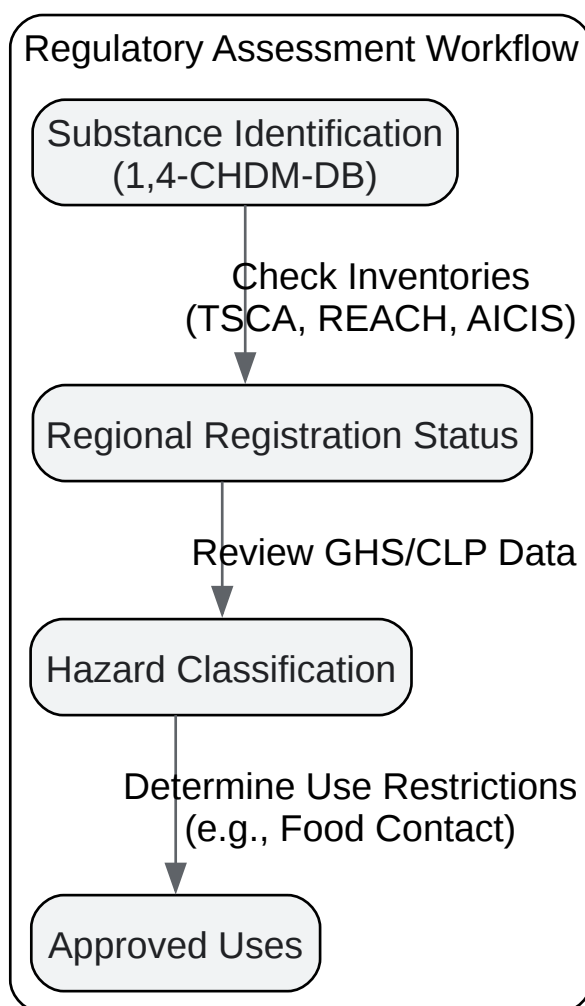
3. Volatility/Migration Testing

These tests assess the permanence of the plasticizer within the polymer matrix.

- Activated Carbon Volatility: The weight loss of a plasticized PVC sample is measured after being in contact with activated carbon at an elevated temperature for a specified time.
- Extraction Resistance: The weight loss of a plasticized PVC sample is measured after immersion in a specific solvent (e.g., hexane, soapy water) for a set duration.

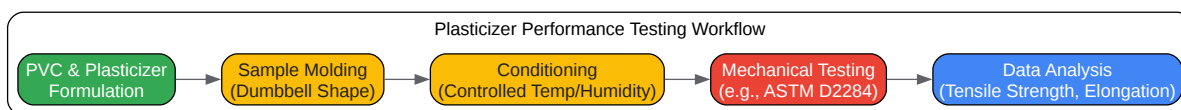
Visualizations

Below are diagrams illustrating key logical and experimental workflows related to the assessment of **1,4-Cyclohexanedimethanol, dibenzoate**.



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Caption: Logical workflow for regulatory assessment.



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Caption: Experimental workflow for performance testing.

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